

An In-depth Technical Guide to (S)-TCO-PEG3-amine in Biochemistry

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Compound of Interest

Compound Name: (S)-TCO-PEG3-amine

Cat. No.: B14104925

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(S)-TCO-PEG3-amine is a versatile heterobifunctional linker at the forefront of bioconjugation and bioorthogonal chemistry. Its unique architecture, comprising a strained (S)-trans-cyclooctene (TCO) moiety, a hydrophilic triethylene glycol (PEG3) spacer, and a reactive primary amine, enables the precise and efficient labeling and modification of biomolecules. This guide provides a comprehensive overview of its applications, supported by quantitative data, detailed experimental protocols, and visual representations of its utility in biochemical research for researchers, scientists, and drug development professionals.

Core Properties and Structure

(S)-TCO-PEG3-amine is designed for a two-step bioconjugation strategy. The primary amine serves as a versatile handle for covalent attachment to biomolecules, while the TCO group provides a bioorthogonal reactive partner for tetrazine-functionalized molecules. The PEG3 spacer enhances aqueous solubility, reduces aggregation, and minimizes steric hindrance during conjugation.^{[1][2]}

Below is a table summarizing the key physicochemical properties of **(S)-TCO-PEG3-amine**.

Property	Value	Source(s)
Molecular Formula	C17H32N2O5	[3]
Molecular Weight	344.5 g/mol	[3]
Appearance	Colorless to slightly yellow oil	[1][4]
Purity	>95%	[3][4]
Solubility	Soluble in DMSO, DMF, DCM, THF, Chloroform, and acetonitrile	[1][3][4]
Storage Conditions	Store at -20°C, desiccated and protected from light	[3][4]

The Power of TCO-Tetrazine Bioorthogonal Chemistry

The cornerstone of **(S)-TCO-PEG3-amine**'s utility is the inverse electron-demand Diels-Alder (iEDDA) cycloaddition between the TCO group and a tetrazine. This "click chemistry" reaction is exceptionally fast and highly specific, proceeding rapidly even at low concentrations in complex biological media without the need for a toxic copper catalyst.[4][5][6]

The reaction kinetics of the TCO-tetrazine ligation are among the fastest of all bioorthogonal reactions, with second-order rate constants reaching up to $10^6 \text{ M}^{-1}\text{s}^{-1}$. This rapid reactivity is crucial for applications in living systems where low concentrations of reactants are often necessary.

Reaction Parameter	Value	Conditions	Source(s)
Second-Order Rate Constant (k)	$> 800 \text{ M}^{-1}\text{s}^{-1}$	Aqueous buffered media	[2] [5] [6]
Reaction Time	30-60 minutes at low μM concentrations	Room temperature	[2] [6]
Stability of TCO	Stable for weeks at 4°C , pH 7.5	Aqueous buffered media	[2] [6]
Loses ~10.5% reactivity in 4 weeks at 4°C	TCO-PEG3-modified goat IgG in 100 mM sodium phosphate, 150 mM NaCl, pH 7.5	[6]	
Loses ~7% reactivity in 4 weeks at -20°C	TCO-PEG3-modified goat IgG in 100 mM sodium phosphate, 150 mM NaCl, pH 7.5	[6]	

It is important to note that the TCO group can be sensitive to thiols and certain metals, which may promote isomerization to the unreactive cis-cyclooctene.[\[7\]](#) Therefore, the presence of reagents like DTT should be avoided in reaction buffers.[\[2\]](#)[\[6\]](#)

Key Applications in Biochemistry

The unique properties of **(S)-TCO-PEG3-amine** make it a valuable tool in a wide range of biochemical applications, including:

- Bioconjugation: Serving as a versatile linker to attach biomolecules like proteins and antibodies to various surfaces or other molecules.[\[1\]](#)
- Drug Development: Creating targeted drug delivery systems, such as antibody-drug conjugates (ADCs), to enhance therapeutic efficacy and reduce side effects, particularly in cancer therapy.[\[1\]](#)

- Diagnostics and Imaging: Facilitating the attachment of imaging agents to biomolecules for enhanced visualization in techniques like PET and SPECT imaging.[\[4\]](#)
- PROTACs: **(S)-TCO-PEG3-amine** is also utilized as a PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).

Experimental Protocols

This protocol describes the general procedure for labeling a protein with **(S)-TCO-PEG3-amine** by targeting primary amines on the protein surface (e.g., lysine residues) through the formation of an amide bond using an amine-reactive crosslinker like an NHS ester.

Materials:

- Protein of interest (in an amine-free buffer like PBS)
- **(S)-TCO-PEG3-amine**
- Amine-reactive crosslinker (e.g., NHS ester-functionalized molecule)
- Anhydrous DMSO or DMF
- Reaction Buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3)
- Quenching Buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Desalting column (e.g., Zeba™ Spin Desalting Columns)

Procedure:

- Protein Preparation:
 - Dissolve the protein in the Reaction Buffer at a concentration of 1-5 mg/mL.
 - If the protein is in a buffer containing primary amines (e.g., Tris), perform a buffer exchange into the Reaction Buffer using a desalting column.
- Crosslinker and **(S)-TCO-PEG3-amine** Preparation:

- Immediately before use, dissolve the amine-reactive crosslinker and a molar excess of **(S)-TCO-PEG3-amine** in anhydrous DMSO or DMF to the desired stock concentration.
- Conjugation Reaction:
 - Add a 10-20 fold molar excess of the crosslinker/**(S)-TCO-PEG3-amine** solution to the protein solution.
 - Incubate the reaction for 1-2 hours at room temperature with gentle mixing.
- Quenching:
 - Stop the reaction by adding the Quenching Buffer to a final concentration of 50-100 mM.
 - Incubate for 15 minutes at room temperature.
- Purification:
 - Remove excess, unreacted reagents by passing the reaction mixture through a desalting column equilibrated with a suitable storage buffer (e.g., PBS).
- Characterization:
 - Determine the degree of labeling (DOL) using mass spectrometry or UV-Vis spectroscopy if the TCO-linker contains a chromophore.

This protocol outlines a two-step pre-targeting strategy for imaging a specific cell surface receptor.

Materials:

- Live cells expressing the receptor of interest
- Antibody targeting the receptor of interest, conjugated with a tetrazine moiety (Antibody-Tz)
- **(S)-TCO-PEG3-amine** conjugated to a fluorescent dye (Dye-TCO)
- Live-cell imaging buffer (e.g., phenol red-free cell culture medium)

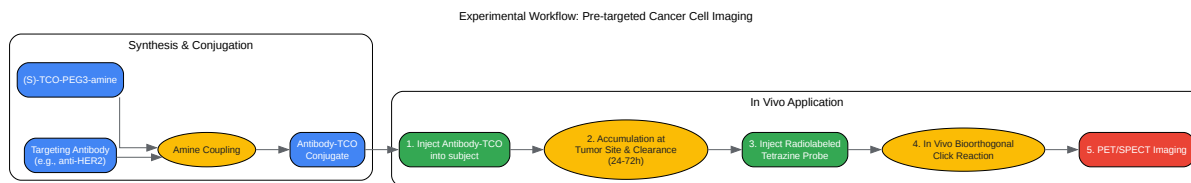
- Microscopy-grade glass-bottom dishes

Procedure:

- Cell Preparation:
 - Plate the cells on glass-bottom dishes and culture overnight to allow for adherence.
- Pre-targeting with Antibody-Tz:
 - Dilute the Antibody-Tz in pre-warmed live-cell imaging buffer to the desired concentration (typically in the nM to low μ M range).
 - Incubate the cells with the Antibody-Tz solution for 30-60 minutes at 37°C in a CO₂ incubator.
 - Gently wash the cells 2-3 times with pre-warmed imaging buffer to remove unbound antibody.
- Labeling with Dye-TCO:
 - Dilute the Dye-TCO in pre-warmed live-cell imaging buffer.
 - Add the Dye-TCO solution to the cells and incubate for 15-30 minutes at 37°C.
- Washing and Imaging:
 - Gently wash the cells 2-3 times with pre-warmed imaging buffer.
 - Image the cells using a fluorescence microscope with the appropriate filter sets for the chosen dye.

Visualizing Workflows and Pathways

The following diagram illustrates a typical experimental workflow for pre-targeted imaging of cancer cells using an antibody-TCO conjugate and a radiolabeled tetrazine probe.

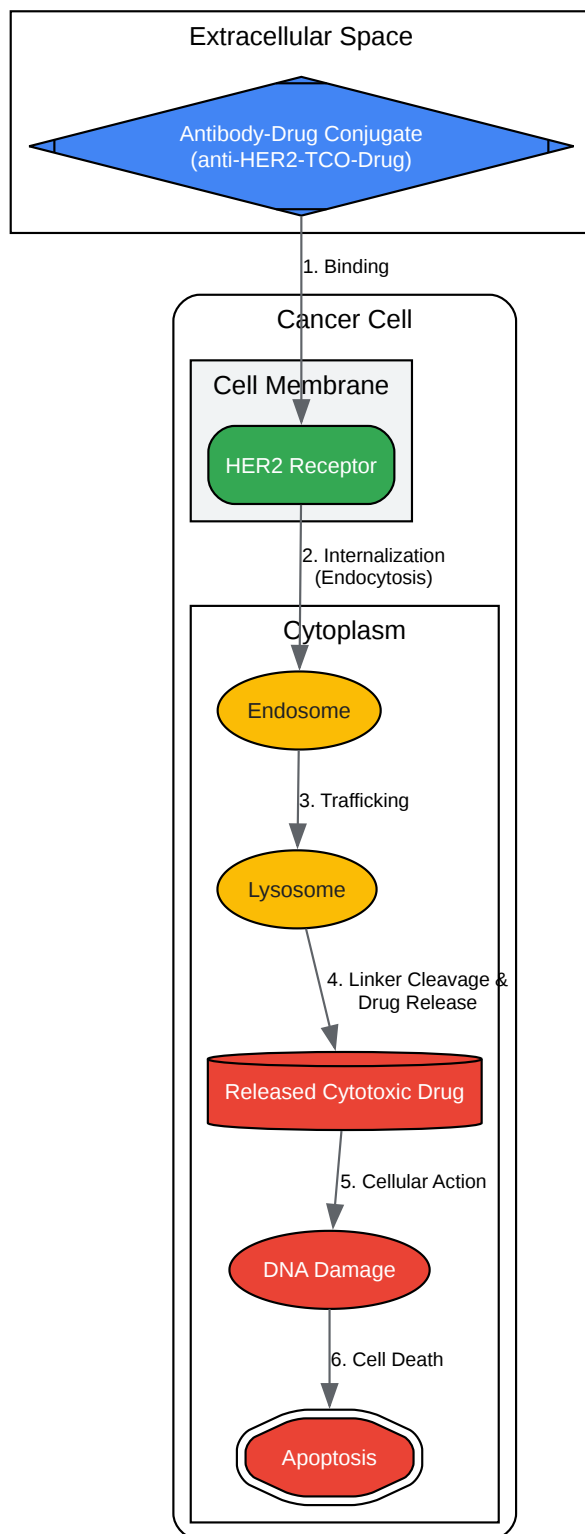


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A typical workflow for pre-targeted cancer cell imaging.

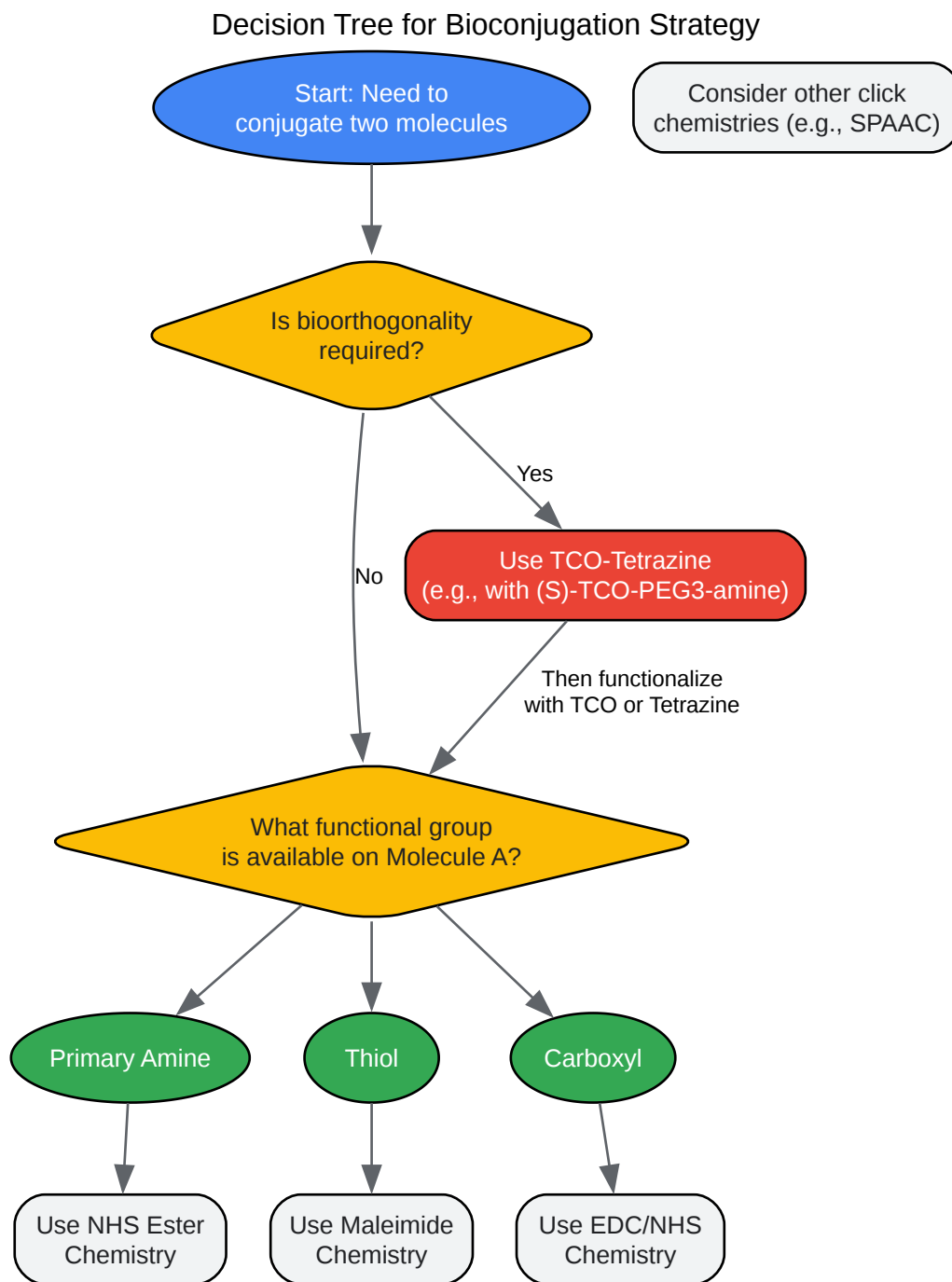
(S)-TCO-PEG3-amine is instrumental in constructing ADCs for targeted cancer therapy. The diagram below depicts the mechanism of action of a HER2-targeted ADC, which can be assembled using a TCO-PEG3 linker.

Mechanism of HER2-Targeted Antibody-Drug Conjugate

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Mechanism of a HER2-targeted antibody-drug conjugate.

The choice of a bioconjugation strategy is critical. The following diagram illustrates a simplified decision-making process for selecting an appropriate linker chemistry.



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References

- [1. vectorlabs.com](https://vectorlabs.com) [vectorlabs.com]
- [2. interchim.fr](https://interchim.fr) [interchim.fr]
- [3. TCO-PEG3-amine, 1800507-93-0 | BroadPharm](#) [broadpharm.com]
- [4. TCO-PEG3-amine - Conju-Probe: Enable Bioconjugation](https://conju-probe.com) [conju-probe.com]
- [5. researchgate.net](https://researchgate.net) [researchgate.net]
- [6. interchim.fr](https://interchim.fr) [interchim.fr]
- [7. benchchem.com](https://benchchem.com) [benchchem.com]
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